

hBChE-IN-1 solubility issues DMSO concentration

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Compound Focus: hBChE-IN-1

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Solubility Data of Related BChE Inhibitors

The table below summarizes available solubility and formulation data for research compounds that are also BChE inhibitors, which can serve as a useful reference.

Compound Name	Reported Solubility in DMSO	Additional Solubility Data & Formulation Notes
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| **AChE/BChE/MAO-B-IN-1** [1] | **100 mg/mL** (308.24 mM) [1] | • Stock solutions prepared at 100 mM in DMSO for *in vitro* studies [1]. • For *in vivo* studies, a formulation of **10% DMSO + 90% corn oil** was used to create a clear solution [1]. | | **hAChE/hBACE-1-IN-1** [2] | "May dissolve in DMSO (in most cases)" [2] | • Suggested formulation for low-solubility compounds: **10% DMSO, 5% Tween 80, 85% Saline** [2]. • Another suggested injection formulation: **10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline** [2]. | | **S16-1029** (Selective BChE Inhibitor) [3] [4] | Not explicitly stated | • Aqueous solubility reported as **3280 µM** (a 14-fold improvement over a previous lead compound), achieved by disrupting molecular planarity to reduce crystal lattice energy [3] [4]. |

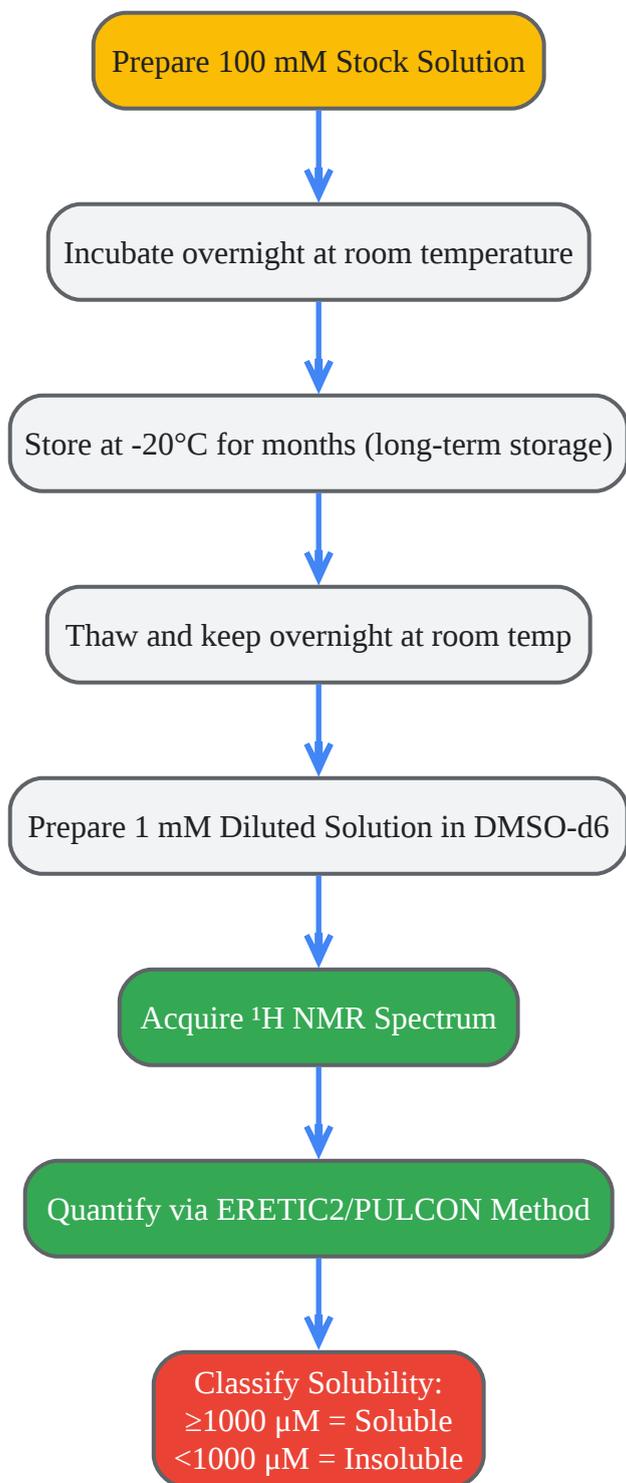
Troubleshooting Guide for Solubility Issues

If you are experiencing low solubility with your BChE inhibitor, consider the following strategies derived from recent research.

- **Optimize Molecular Structure: A key strategy to improve aqueous solubility is to disrupt the planarity** of the flat, aromatic scaffolds common in many BChE inhibitors. This disrupts the strong intermolecular forces in the solid crystal, lowering the lattice energy and making dissolution easier [3] [4]. This is a strategic approach for lead optimization.
- **Validate Your DMSO Stock Solution: For fragment-based screening, a 100 mM stock in DMSO is common. You can check the actual concentration of your stock solution using quantitative ¹H NMR (qHNMR).** The experimental protocol involves using an internal standard like isoleucine and comparing the absolute intensities of the spectra [5].
- **Use Co-Solvents & Formulation Aids: If a compound has low aqueous solubility, it can be formulated for *in vivo* studies using co-solvents. A common and well-tolerated formulation is a mixture of DMSO, PEG300, Tween 80, and saline [2].** For oral administration, suspending the compound in a **0.5% carboxymethylcellulose sodium (CMC-Na)** solution is a standard method [2].

Experimental Protocol: Assessing DMSO Solubility by NMR

This workflow outlines the key steps for experimentally determining the solubility of your compound in DMSO, which is crucial for ensuring the reliability of your screening data [5].



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Key Steps Explained:

- **Preparation:** Make a 100 mM stock solution of your compound in DMSO-*d*6 and shake vigorously [5].

- **Equilibration:** After storing, ensure the stock is fully thawed and equilibrated at room temperature before dilution to allow any potential precipitates to re-dissolve [5].
- **Measurement:** Quantify the concentration in your 1 mM test solution using an NMR internal standard method like **ERETIC2**, which provides an electronic reference for concentration calculation [5].

Critical Considerations for DMSO Use

- **DMSO Concentration in Assays:** Keep the final DMSO concentration in your biological assays as low as possible (typically <1-2%). Higher concentrations can denature proteins, affect cell viability, and, crucially, **interfere with hydrophobic binding interactions**, potentially leading to underestimated inhibitor potency [6].
- **Solubility vs. Stability:** A compound might initially dissolve in DMSO but precipitate over time. The protocol of storing stock solutions at -20°C and then incubating them overnight at room temperature before use helps identify such stability issues [5].

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